

Toxicological Profile of CAS 85187-38-8: A Component-Based Assessment

Author: BenchChem Technical Support Team. **Date:** November 2025

Compound of Interest

Compound Name: *Einecs 286-127-4*

Cat. No.: *B12681404*

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Disclaimer: No direct toxicological studies have been identified for the specific substance CAS 85187-38-8, which is chemically defined as formic acid;2,4,6-tris[(dimethylamino)methyl]phenol. This technical guide provides a toxicological profile based on the available data for its individual components: 2,4,6-tris[(dimethylamino)methyl]phenol (CAS 90-72-2) and formic acid (CAS 64-18-6). The toxicological properties of the salt form may differ from its individual constituents. This assessment is intended for researchers, scientists, and drug development professionals.

Executive Summary

Based on the toxicological data of its components, CAS 85187-38-8 is anticipated to be a hazardous substance. The 2,4,6-tris[(dimethylamino)methyl]phenol component is classified as harmful if swallowed and corrosive to the skin and eyes.^{[1][2][3]} The formic acid component is also corrosive and can cause severe skin burns and eye damage.^{[4][5]} It is harmful if swallowed and toxic if inhaled.^{[4][5][6]} Chronic exposure to formic acid may lead to kidney damage.^[7] A detailed breakdown of the toxicological endpoints for each component is provided below.

Quantitative Toxicology Data

The following tables summarize the available quantitative toxicological data for the components of CAS 85187-38-8.

2,4,6-Tris[(dimethylamino)methyl]phenol (CAS 90-72-2)

Endpoint	Species	Route	Value	Reference
LD50	Rat	Oral	1200 mg/kg	[8]
LD50	Rat	Dermal	> 1 mL/kg bw	[8]

Formic Acid (CAS 64-18-6)

Endpoint	Species	Route	Value	Reference
LD50	Mouse	Oral	1.8 g/kg	[7]
NOAEL	Rat, Mouse	Inhalation	32 ppm	[9][10]

Toxicological Endpoints

Acute Toxicity

2,4,6-Tris[(dimethylamino)methyl]phenol: This compound is harmful if swallowed, with an oral LD50 in rats of 1200 mg/kg.[8] It is also classified as harmful in contact with skin and if inhaled.[2] Ingestion can lead to chemical burns in the oral cavity and gastrointestinal tract.[11]

Formic Acid: Formic acid is harmful if swallowed and has an oral LD50 of 1.8 g/kg in mice.[7] It is categorized as toxic if inhaled.[5][6] Inhalation of vapors can cause severe irritation to the nasal and respiratory passages, potentially leading to pulmonary edema.[12]

Skin and Eye Irritation

2,4,6-Tris[(dimethylamino)methyl]phenol: This substance is classified as causing severe skin burns and eye damage.[1][3][13] Direct contact can result in chemical burns and, with repeated exposure, may cause skin sensitization and tissue necrosis.[11] It is corrosive to the eyes and can cause serious eye damage.[1][14]

Formic Acid: Concentrated formic acid is corrosive to the skin and can cause severe burns.[7][15] It is also corrosive to the eyes and can lead to severe damage, including blindness.[4]

Genotoxicity and Carcinogenicity

2,4,6-Tris[(dimethylamino)methyl]phenol: This compound is not classified as a germ cell mutagen or a carcinogen.[1]

Formic Acid: In vitro genetic toxicity studies with *Salmonella typhimurium* did not show evidence of mutagenicity.[10] Some studies on bacterial species have suggested it may be a mutagen.[7]

Reproductive and Developmental Toxicity

2,4,6-Tris[(dimethylamino)methyl]phenol: This substance is not classified as a reproductive toxicant.[1]

Formic Acid: No specific data on reproductive or developmental toxicity was identified in the provided search results.

Repeated Dose Toxicity

2,4,6-Tris[(dimethylamino)methyl]phenol: No specific data on repeated dose toxicity was identified in the provided search results.

Formic Acid: In 13-week inhalation studies in rats and mice, the no-observed-adverse-effect level (NOAEL) for respiratory injury was 32 ppm.[9][10] Effects at higher concentrations included squamous metaplasia and degeneration of the respiratory and olfactory epithelia.[10] Chronic exposure in humans may result in kidney damage.[7]

Experimental Protocols

Detailed experimental protocols for the cited studies are not fully available in the public domain. However, based on the provided information, the following general methodologies can be inferred.

Acute Oral Toxicity (LD50)

The acute oral toxicity is likely determined using a method similar to the OECD Test Guideline 401 or 420. This involves the administration of the test substance in graduated doses to a group of experimental animals (e.g., rats or mice). The animals are observed for a specified period (typically 14 days) for signs of toxicity and mortality. The LD50, the dose estimated to be lethal to 50% of the animals, is then calculated.

Inhalation Toxicity (NOAEL)

The inhalation toxicity studies for formic acid likely followed a protocol similar to OECD Test Guideline 412 or 413. This involves exposing animals (e.g., rats and mice) to the test substance vapor for a specified duration (e.g., 6 hours/day, 5 days/week) over a period of several weeks (e.g., 13 weeks).[9][10] Various toxicological endpoints are monitored, including clinical signs, body weight, and histopathology of target organs, particularly the respiratory tract. The NOAEL is the highest concentration at which no adverse effects are observed.

Visualizations

Caption: Generalized workflows for acute oral and repeated dose inhalation toxicity testing.

Caption: Logical relationship of component hazards to the anticipated profile of CAS 85187-38-8.

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